

Proper Disposal of D-(+)-Fucose: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: D-(+)-Fucose

Cat. No.: B1680583

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For researchers, scientists, and drug development professionals, the proper disposal of laboratory chemicals is a critical component of ensuring a safe and compliant work environment. This guide provides essential safety and logistical information for the proper disposal of **D-(+)-Fucose**, a monosaccharide commonly used in various research applications.

Safety and Hazard Information

According to safety data sheets, **D-(+)-Fucose** is not classified as a hazardous substance.^[1] It is a white, odorless, solid powder that is soluble in water.^[1] While it is not considered hazardous, it is recommended to avoid dust formation and contact with skin and eyes.^[2] In case of a spill, sweep up the solid material and place it into a suitable container for disposal.^[1]
^[2]

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **D-(+)-Fucose** relevant to its handling and disposal.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O ₅	
Molecular Weight	164.16 g/mol	
Melting Point	144-145 °C	
Solubility in Water	100 mg/mL	
Appearance	White powder	[1]
Odor	Odorless	[1]

Disposal Procedures

As **D-(+)-Fucose** is a non-hazardous sugar, its disposal is relatively straightforward. However, it is crucial to adhere to local regulations and institutional policies.

For Uncontaminated **D-(+)-Fucose**:

- **Solid Waste:** Uncontaminated solid **D-(+)-Fucose** can generally be disposed of in the regular trash.[3] It is recommended to securely package the material to prevent spillage.[3]
- **Aqueous Solutions:** Dilute, uncontaminated aqueous solutions of **D-(+)-Fucose** can typically be disposed of down the drain with copious amounts of water.[4] Many institutions consider sugar solutions to be non-hazardous and permissible for drain disposal.[4]

For Contaminated **D-(+)-Fucose**:

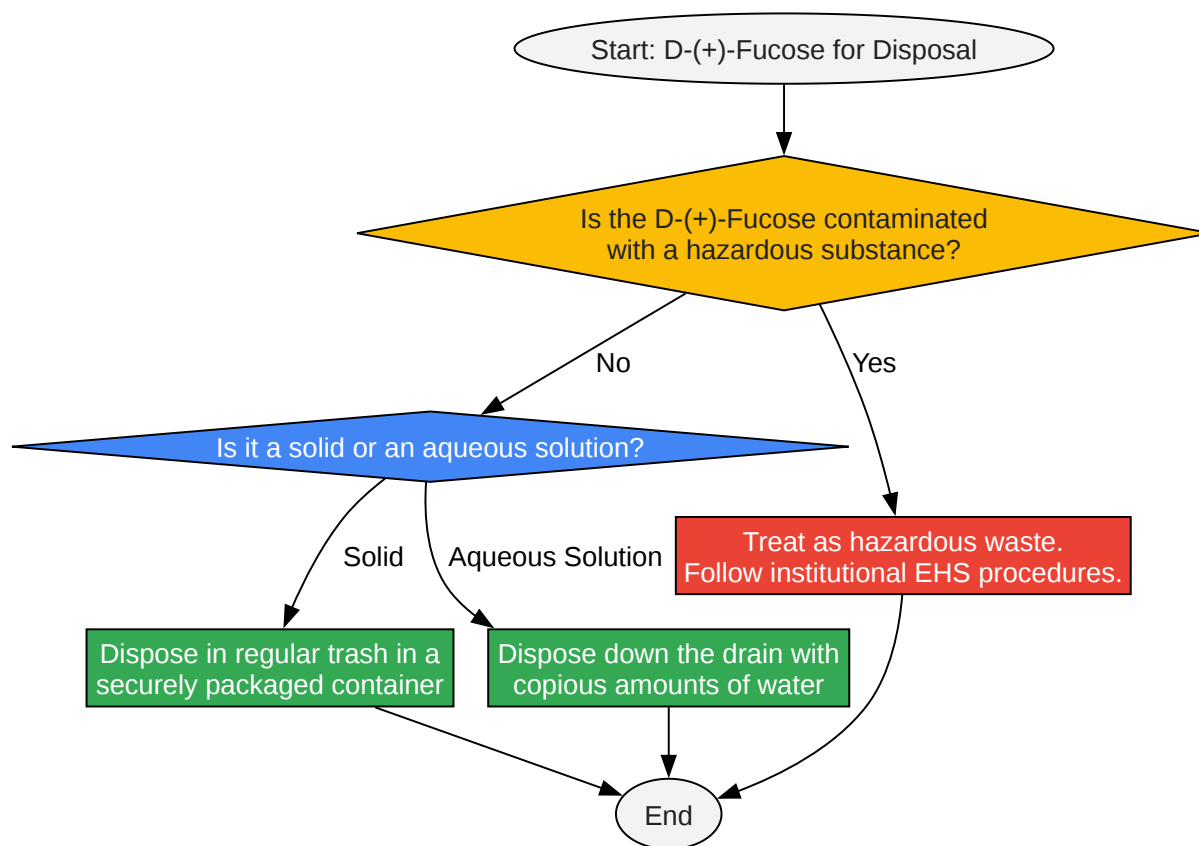
If **D-(+)-Fucose** is contaminated with a hazardous substance, the disposal method must be appropriate for the contaminant. The mixture should be treated as hazardous waste, and disposal should follow your institution's hazardous waste management guidelines. This typically involves collecting the waste in a properly labeled, sealed container and arranging for pickup by your institution's environmental health and safety (EHS) department.

Experimental Protocols

No specific experimental protocols for the disposal of **D-(+)-Fucose** were cited in the search results beyond the general guidelines for non-hazardous chemical waste. The primary procedure is to assess for contamination and then dispose of it as either non-hazardous solid waste, a drain-disposable aqueous solution, or as hazardous waste if contaminated.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **D-(+)-Fucose**.



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D-(+)-Fucose Disposal Decision Workflow

It is imperative to always consult your institution's specific safety and disposal guidelines, as well as local regulations, before disposing of any chemical waste.

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- To cite this document: BenchChem. [Proper Disposal of D-(+)-Fucose: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1680583#d-fucose-proper-disposal-procedures>]

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